

N-Hydroxymethyl Succinimide: A Technical Guide for Researchers

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Compound of Interest

Compound Name: N-Hydroxymethyl succinimide

Cat. No.: B1213305

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CAS Number: 5146-68-9[1]

This technical guide provides an in-depth overview of **N-Hydroxymethyl succinimide**, a versatile reagent in organic synthesis and a valuable building block in the development of novel therapeutics. This document is intended for researchers, scientists, and professionals in the field of drug development, offering comprehensive data on its properties, safety, and applications.

Physicochemical Properties

N-Hydroxymethyl succinimide is a white to off-white crystalline solid.[1] It is characterized by its solubility in polar solvents such as water and alcohols.[1] While specific quantitative data for **N-Hydroxymethyl succinimide** is not readily available in all categories, the following table summarizes its known properties and provides data for the closely related and widely used N-Hydroxysuccinimide (NHS) for comparative purposes.



Property	Value (N- Hydroxymethyl succinimide)	Value (N- Hydroxysuccinimid e)	Reference
Molecular Formula	C ₅ H ₇ NO ₃	C ₄ H ₅ NO ₃	[1]
Molecular Weight	129.12 g/mol	115.09 g/mol	[2]
Melting Point	Data not available	95-98 °C	[3]
Boiling Point	Data not available	215.33 °C (estimate)	[3]
Solubility	Soluble in polar solvents (water, alcohols)	Soluble in water (50 mg/ml), DMSO (100 mM), methanol, acetone (50 mg/ml), and DMF	[1][3]
Appearance	White to off-white crystalline solid	White crystalline solid	[1][3]

Safety Data Sheet (SDS) Summary

Handling **N-Hydroxymethyl succinimide** requires adherence to standard laboratory safety protocols. Below is a summary of its known hazard information.

Hazard Category	GHS Pictogram	Signal Word	Hazard Statements	Precautiona ry Statements	Reference
Skin Irritation	GHS07 (Exclamation Mark)	Warning	H315: Causes skin irritation	P264, P280, P302+P352, P332+P313, P362	[2]
Eye Irritation	GHS07 (Exclamation Mark)	Warning	H319: Causes serious eye irritation	P264, P280, P305+P351+ P338, P337+P313	[2]



First Aid Measures:

- If inhaled: Move person into fresh air.
- In case of skin contact: Wash off with soap and plenty of water.
- In case of eye contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
- If swallowed: Rinse mouth with water.

For a comprehensive understanding of the safety profile of related compounds, the SDS for N-Hydroxysuccinimide indicates that it is an irritant to the eyes, respiratory system, and skin.[4]

Experimental Protocols General Synthesis of N-Substituted Succinimides

While a specific, detailed protocol for the synthesis of **N-Hydroxymethyl succinimide** is not readily available in the reviewed literature, a general two-step method for the synthesis of N-substituted succinimides can be adapted.[5][6] This process involves the acylation of an amine with succinic anhydride, followed by cyclodehydration.

Step 1: Acylation of Amine with Succinic Anhydride

- Dissolve 10 mmol of the desired amine (in this case, a protected form of hydroxymethylamine would be used) in a suitable solvent such as chloroform.
- Add 10 mmol of succinic anhydride to the refluxing solution.
- Continue refluxing the mixture for approximately 6 hours.
- Allow the reaction mixture to cool, leading to the precipitation of the intermediate Nsubstituted succinamic acid.
- Filter the precipitate and wash it with chloroform.

Step 2: Cyclodehydration to form the Imide Ring



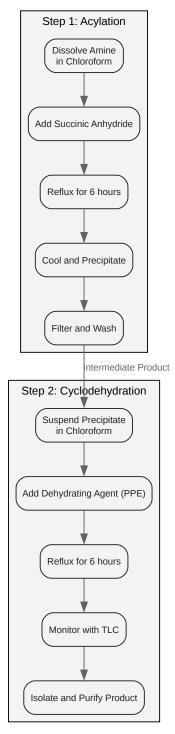




- Suspend the filtered precipitate in fresh chloroform.
- Add a dehydrating agent, such as polyphosphate ester (PPE).
- Reflux the reaction mixture for another 6 hours.
- Monitor the reaction progress using thin-layer chromatography (TLC).
- Upon completion, the product can be isolated and purified using standard techniques such as crystallization or chromatography.



General Workflow for N-Substituted Succinimide Synthesis



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General Workflow for N-Substituted Succinimide Synthesis



Application in Bioconjugation for Drug Delivery

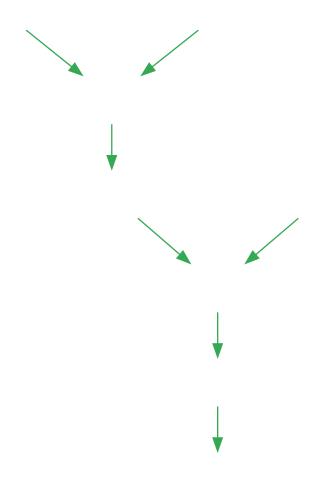
N-hydroxysuccinimide and its derivatives are pivotal in bioconjugation, a key process in modern drug delivery. They are used to create activated esters that readily react with primary amines on biomolecules like proteins, peptides, or antibodies to form stable amide bonds.[7][8][9] This allows for the covalent attachment of drugs, imaging agents, or other functional moieties to targeting ligands.

General Protocol for Amine-Reactive Bioconjugation:

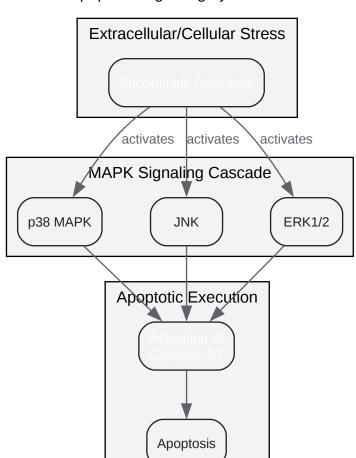
- Activation of Carboxylic Acid: A molecule containing a carboxylic acid (e.g., a drug or a linker) is reacted with N-hydroxysuccinimide in the presence of a coupling agent like dicyclohexylcarbodiimide (DCC) or 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC) to form an NHS-ester.
- Purification of Activated Molecule: The resulting NHS-ester is purified to remove excess reagents and byproducts.
- Conjugation to Biomolecule: The purified NHS-ester is then reacted with the biomolecule containing free primary amine groups (e.g., lysine residues on a protein) in a suitable buffer (typically at a pH of 7.2-8.5).
- Quenching and Purification: The reaction is quenched, and the final bioconjugate is purified to remove any unreacted components.



Workflow for Bioconjugation using NHS Esters







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